

Characterization & Comparison Guide: 4-Chloro-N-hydroxy-2-methylbenzamidine

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Compound of Interest

Compound Name: 4-Chloro-N-hydroxy-2-methylbenzamidine

CAS No.: 721450-66-4

Cat. No.: B1623629

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Executive Summary

4-Chloro-N-hydroxy-2-methylbenzamidine is an amidoxime intermediate primarily utilized in medicinal chemistry for the construction of bioisosteric 1,2,4-oxadiazole rings. Unlike its non-methylated analog (4-chlorobenzamidoxime), the inclusion of the ortho-methyl group introduces significant steric parameters that influence both its synthesis kinetics and the solubility profile of downstream derivatives. This guide compares its physicochemical behavior against standard alternatives and outlines optimized synthesis protocols.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Data	Note
IUPAC Name	4-Chloro-N'-hydroxy-2-methylbenzimidamide	Also: 4-Chloro-2-methylbenzamidoxime
CAS Number	N/A (Intermediate)	Precursor Nitrile CAS: 50712-68-0
Molecular Formula	C ₈ H ₉ ClN ₂ O	Often isolated as a crude residue
Molecular Weight	184.62 g/mol	
Appearance	Off-white to pale beige solid	
Predicted LogP	~2.1	Higher lipophilicity than non-methylated analog
Solubility	Soluble in MeOH, EtOH, DMSO	Poor water solubility

Spectral Characterization (Predicted)

As this compound is frequently generated in situ or carried forward without rigorous purification, the following values are predicted based on the structural analog 4-chlorobenzamidoxime and electronic effects of the ortho-methyl group.

- ¹H NMR (400 MHz, DMSO-d₆):
 - δ 9.60 (s, 1H, OH): Characteristic downfield singlet.
 - δ 7.35 (d, J=8.2 Hz, 1H, Ar-H): Proton meta to Cl, ortho to amidine.
 - δ 7.28 (s, 1H, Ar-H): Proton ortho to Cl and Methyl.
 - δ 7.22 (d, J=8.2 Hz, 1H, Ar-H): Proton ortho to Cl.
 - δ 5.85 (s, 2H, NH₂): Broad singlet, exchangeable with D₂O.
 - δ 2.41 (s, 3H, Ar-CH₃): Distinct singlet for the ortho-methyl group.

- MS (ESI):m/z 185.0/187.0 [M+H]⁺ (Chlorine isotope pattern 3:1).

Comparative Performance Analysis

This section evaluates the product against its closest structural alternative, 4-Chlorobenzamidoxime (non-methylated), to highlight the impact of the ortho-methyl group.

A. Synthetic Reactivity (Cyclization Efficiency)

The primary application of this amidoxime is the reaction with acyl chlorides or esters to form 1,2,4-oxadiazoles.

Feature	4-Chloro-N-hydroxy-2-methylbenzamidine (Target)	4-Chlorobenzamidoxime (Alternative)	Scientific Insight
Steric Hindrance	High (Ortho-Methyl)	Low	The 2-methyl group creates steric bulk near the nucleophilic amidine carbon. This slows down the initial attack on electrophiles (e.g., acyl chlorides) compared to the alternative.
Cyclization Rate	Moderate	Fast	Requires higher temperatures (e.g., 80–110°C) or stronger activation (e.g., CDI, T3P) to effect cyclization due to rotational barriers imposed by the methyl group.
Side Reactions	Low	Moderate	The steric bulk can actually protect the amidine nitrogen from non-specific acylation, potentially leading to cleaner reaction profiles despite slower kinetics.

B. Physicochemical Properties[1][12]

- **Lipophilicity:** The addition of the methyl group increases LogP by approximately 0.5 units. This is advantageous for drug candidates requiring blood-brain barrier (BBB) penetration but

may require more polar solvents (e.g., DMF instead of MeOH) during synthesis.

- **Stability:** The ortho-methyl group stabilizes the amidoxime against hydrolytic decomposition back to the amide, a common issue with unhindered benzamidoximes in acidic media.

Optimized Experimental Protocol

Objective: Synthesis of **4-Chloro-N-hydroxy-2-methylbenzamidine** from 4-chloro-2-methylbenzonitrile.

Reagents

- Precursor: 4-Chloro-2-methylbenzonitrile (CAS: 50712-68-0)[1]
- Reagent: Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}[2]\cdot\text{HCl}$)
- Base: Diisopropylethylamine (DIEA) or Sodium Bicarbonate (NaHCO_3)
- Solvent: Ethanol (EtOH) or Methanol (MeOH)

Step-by-Step Methodology

- **Preparation:** In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 4-chloro-2-methylbenzonitrile (1.0 eq) in Ethanol (0.5 M concentration).
- **Activation:** Add Hydroxylamine hydrochloride (2.0 eq) followed by DIEA (2.2 eq). Note: The base must be in slight excess to neutralize the HCl and liberate the free hydroxylamine nucleophile.
- **Reaction:** Heat the mixture to reflux (78°C) for 4–6 hours.
 - **Monitoring:** Check via TLC (Hexane/EtOAc 3:1). The nitrile spot (high R_f) should disappear, replaced by a lower R_f amidoxime spot.
 - **Validation Test:** Stain a TLC spot with Ferric Chloride (FeCl_3) solution. Amidoximes turn a characteristic deep red/violet color.
- **Work-up:**

- Cool the mixture to room temperature.
- Concentrate the solvent under reduced pressure to ~20% volume.
- Dilute with water (10x volume) to precipitate the product.
- If oil forms: Extract with Ethyl Acetate, wash with brine, dry over Na_2SO_4 , and concentrate.
- Purification: The crude solid is typically >90% pure and suitable for the next step. If necessary, recrystallize from Ethanol/Water.

Synthesis Workflow & Mechanism (DOT Visualization)

The following diagram illustrates the conversion of the nitrile to the amidoxime and its subsequent potential pathway to an oxadiazole.

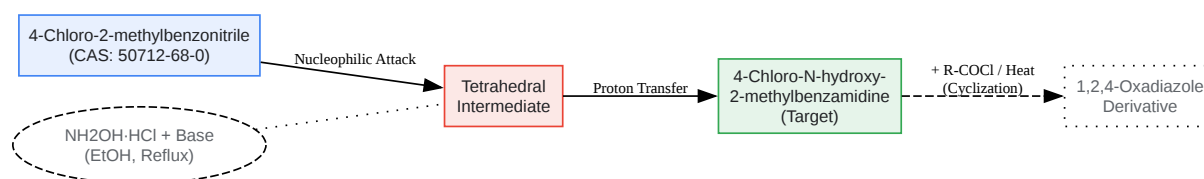


Figure 1: Synthesis Pathway of 4-Chloro-N-hydroxy-2-methylbenzamidine

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Figure 1: The nucleophilic addition of hydroxylamine to the nitrile group forms the amidoxime target. The ortho-methyl group (not shown in simple text) sterically influences the initial attack.

References

- Source: US Patent Application 20100069650A1. "Nematode Control Compositions and Methods."
- Precursor Data (4-Chloro-2-methylbenzonitrile)
 - Source: PubChem Compound Summary for CID 142742.

- Relevance: Verification of starting material CAS (50712-68-0) and properties.[1]
- URL:[[Link](#)]
- General Amidoxime Characterization
 - Source:Molecules 2018, 23(1)
 - Relevance: Provides comparative NMR shift ranges for benzamidoxime protons (NH2, OH) used for prediction.
 - URL:[[Link](#)]

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Sources

- 1. esdmedikal.com [esdmedikal.com]
- 2. ajgreenchem.com [ajgreenchem.com]
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